

Application Notes and Protocols for NIR-641 Nsuccinimidyl Ester

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Compound of Interest

Compound Name: NIR-641 N-succinimidyl ester

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the proper storage, handling, and utilization of **NIR-641 N-succinimidyl ester** (NHS ester) for the fluorescent labeling of proteins, antibodies, and other biomolecules. Adherence to these guidelines is crucial for ensuring the stability of the dye and achieving optimal and reproducible labeling results for applications in research and drug development.

Product Information and Storage

NIR-641 N-succinimidyl ester is a reactive, near-infrared fluorescent dye designed for the covalent labeling of primary and secondary amines on biomolecules. The NHS ester group reacts with nucleophilic amines to form a stable amide bond.

Chemical Properties:

Property	Value
CAS Number	190714-26-2
Molecular Formula	C37H44CIN3O4
Molecular Weight	630.22 g/mol [1]

Storage and Handling:



Proper storage and handling are critical to maintain the reactivity of NIR-641 NHS ester. The compound is susceptible to hydrolysis, especially in the presence of moisture.

Form	Storage Condition	Shelf-Life	Handling Precautions
Solid Powder	Store at -20°C to -80°C, desiccated and protected from light.[2]	Up to one year when stored correctly.[2]	Allow the vial to equilibrate to room temperature before opening to prevent moisture condensation.[3]
Stock Solution in Anhydrous DMSO or DMF	Store at -20°C in small, single-use aliquots, desiccated and protected from light.	1-2 months.[4]	Use high-quality, anhydrous solvents. Avoid repeated freeze-thaw cycles.[2]
Aqueous Solution	Not recommended for storage.	Should be used immediately after preparation.	NHS esters hydrolyze rapidly in aqueous solutions.[3][5]

Safety Precautions:

Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, when handling NIR-641 NHS ester.[6] Work in a well-ventilated area. In case of contact with skin or eyes, rinse thoroughly with water.

Experimental Protocols Preparation of Stock Solution

- Bring the vial of solid NIR-641 NHS ester to room temperature before opening.
- Add a small volume of high-quality, anhydrous dimethyl sulfoxide (DMSO) or N,Ndimethylformamide (DMF) to the vial to create a concentrated stock solution (e.g., 10 mg/mL).



- Vortex briefly to ensure the dye is fully dissolved.
- Store any unused stock solution in small aliquots at -20°C, protected from light and moisture.

Protein Labeling Protocol (e.g., IgG Antibody)

This protocol provides a general guideline for labeling proteins with NIR-641 NHS ester. Optimal conditions, such as the dye-to-protein molar ratio, may need to be determined empirically for each specific protein.

Materials:

- Protein (e.g., antibody) in an amine-free buffer (e.g., PBS, pH 7.4). The protein solution should be free of stabilizers like BSA.
- NIR-641 NHS ester stock solution (10 mg/mL in anhydrous DMSO).
- Reaction Buffer: 0.1 M sodium bicarbonate or sodium borate buffer, pH 8.0-8.5.
- Purification column (e.g., Sephadex G-25) or dialysis membrane.
- Quenching solution (optional): 1 M Tris-HCl or Glycine, pH 7.4.

Procedure:

- Buffer Exchange: If the protein is in a buffer containing primary amines (e.g., Tris), it must be exchanged into an amine-free buffer like PBS at a concentration of 2-10 mg/mL.
- pH Adjustment: Adjust the pH of the protein solution to 8.0-8.5 by adding the Reaction Buffer.
 A common approach is to add 1/10th volume of 1 M sodium bicarbonate solution.
- Labeling Reaction:
 - Slowly add the calculated amount of NIR-641 NHS ester stock solution to the protein solution while gently stirring or vortexing. A typical starting molar excess of dye to protein is 10:1 to 15:1.[6]
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.[4]



- Quenching (Optional): To stop the reaction, add a quenching solution to a final concentration of 50-100 mM and incubate for 10-15 minutes.
- Purification: Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column or dialysis against an appropriate buffer (e.g., PBS).[7]
- Characterization: Determine the degree of labeling (DOL), which is the average number of dye molecules per protein molecule, by measuring the absorbance of the conjugate at 280 nm (for protein) and the absorbance maximum of the dye (approximately 640 nm for NIR-641).

Optimized Dye-to-Protein Ratios (General Guidance):

Biomolecule	Recommended Starting Molar Ratio (Dye:Protein)	Expected Degree of Labeling (DOL)
IgG Antibody	10:1 - 15:1[6]	2 - 5
Peptides	1:1 - 5:1	1
Other Proteins	5:1 - 20:1	Varies

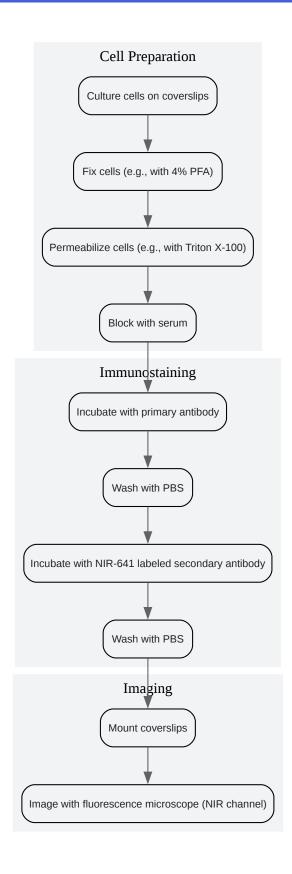
Storage of Labeled Conjugates

Store the purified NIR-641 labeled protein conjugates in a suitable buffer at 4°C for short-term storage or in aliquots at -20°C or -80°C for long-term storage.[1] Protect from light to prevent photobleaching. Avoid repeated freeze-thaw cycles.

Application: In Vitro Cell Imaging

This protocol outlines a general workflow for using a NIR-641 labeled antibody for immunofluorescence imaging of cells.





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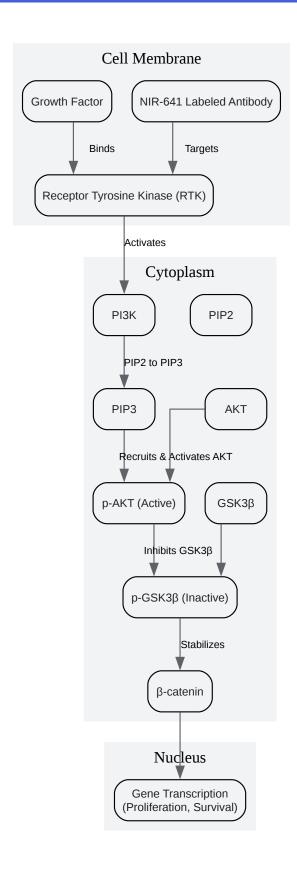
Experimental workflow for immunofluorescence cell imaging.



Application: Probing Signaling Pathways

NIR-641 labeled molecules can be used to study signaling pathways in various contexts, such as cancer biology. For example, a NIR-641 labeled antibody targeting a receptor tyrosine kinase (RTK) can be used to visualize receptor activation and subsequent downstream signaling, such as the PI3K/AKT pathway.





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Probing the PI3K/AKT/GSK3β/β-catenin signaling pathway.



In this example, the NIR-641 labeled antibody allows for the visualization and quantification of the RTK on the cell surface. This can be correlated with the activation state of downstream effectors like AKT and GSK3β, providing insights into the signaling cascade's activity in response to stimuli or therapeutic interventions.

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